

5-Chloro-2-hydroxy-4-methylbenzophenone

physical and chemical properties

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-4-methylbenzophenone

CAS No.: 68751-90-6

Cat. No.: B1363165

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An In-depth Technical Guide to **5-Chloro-2-hydroxy-4-methylbenzophenone**

Introduction

5-Chloro-2-hydroxy-4-methylbenzophenone is a substituted benzophenone, a class of compounds known for their utility in organic synthesis and materials science. As a poly-functionalized molecule, it incorporates a halogen (chlorine), a phenolic hydroxyl group, and a methyl group on one aromatic ring, with a benzoyl substituent providing a diaryl ketone backbone. This unique combination of functional groups makes it a valuable intermediate and building block for the synthesis of more complex molecules, particularly in the development of novel heterocyclic compounds and potential pharmaceutical agents. This guide provides a detailed examination of its physical and chemical properties, synthesis, reactivity, and key experimental methodologies relevant to its characterization.

Chemical Identity and Structure

The structural foundation of this compound is a benzophenone core, which is diphenylmethanone. The specific substitution pattern—chlorine at position 5, a hydroxyl group

at position 2, and a methyl group at position 4 of one phenyl ring—dictates its distinct chemical behavior and physical properties.

Caption: 2D Chemical Structure of **5-Chloro-2-hydroxy-4-methylbenzophenone**.

Table 1: Compound Identifiers

Identifier	Value
CAS Number	68751-90-6[1][2][3][4]
Molecular Formula	C ₁₄ H ₁₁ ClO ₂ [1][2][3][4]
Molecular Weight	246.69 g/mol [1][2][3]
IUPAC Name	(5-Chloro-2-hydroxy-4-methylphenyl) (phenyl)methanone[4]
Synonyms	2-Benzoyl-4-chloro-5-methylphenol, 4-methyl-5-chloro-2-hydroxybenzophenone[2]
SMILES	<chem>CC1=CC(O)=C(C=C1Cl)C(=O)C1=CC=CC=C1</chem> [2]
InChI Key	IOGQACQRFGDUPT-UHFFFAOYSA-N[4]

Physicochemical Properties

The physical state and solubility of a compound are critical parameters in drug development, influencing formulation, administration, and bioavailability. The properties of **5-Chloro-2-hydroxy-4-methylbenzophenone** are summarized below. The presence of both polar (hydroxyl, carbonyl) and non-polar (aromatic rings, methyl, chloro) groups results in moderate polarity.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	White to Yellow to Green powder or crystal	[1][5]
Melting Point	138-144 °C	[1][3][5]
Boiling Point	386.7 °C at 760 mmHg	[3]
Density	1.27 g/cm ³	[3]
Water Solubility	Generally insoluble; Soluble in base	[3]
pKa	7.57 ± 0.48 (Predicted)	[5]
LogP	3.58 - 4.26	[2][4]
Refractive Index	1.613	[3]
Flash Point	187.7 °C	[3]

The intramolecular hydrogen bond between the phenolic hydroxyl group and the carbonyl oxygen is a key structural feature.[6] This interaction contributes to its higher-than-expected melting point and influences the chemical reactivity of both functional groups.

Spectroscopic Profile

Spectroscopic analysis is essential for structural elucidation and purity assessment. The key spectral features for this compound are predictable based on its functional groups.

- ¹H NMR: The proton NMR spectrum would be complex, showing distinct signals for the aromatic protons on both rings, a singlet for the methyl group protons, and a broad singlet for the phenolic hydroxyl proton, which may be shifted depending on the solvent and concentration.
- ¹³C NMR: The carbon NMR would display signals for the carbonyl carbon (typically downfield), aromatic carbons (with shifts influenced by the electron-donating and -withdrawing substituents), and the methyl carbon.

- **Infrared (IR) Spectroscopy:** The IR spectrum is characterized by a broad absorption band for the O-H stretch of the hydrogen-bonded phenol. A strong, sharp peak corresponding to the C=O stretch of the diaryl ketone is also prominent, typically appearing around 1660 cm^{-1} .^[7]
- **UV-Visible Spectroscopy:** The UV-Vis spectrum in a suitable solvent like ethanol or methanol would exhibit absorption bands characteristic of the benzophenone chromophore, arising from π - π^* transitions within the aromatic rings and n - π^* transitions of the carbonyl group.^[8]

Synthesis and Reactivity

Synthesis

A primary method for synthesizing hydroxybenzophenones is the Fries rearrangement. For **5-Chloro-2-hydroxy-4-methylbenzophenone**, this involves the rearrangement of 4-chloro-3-methylphenyl benzoate. The reaction is typically catalyzed by a Lewis acid like aluminum chloride (AlCl_3) at elevated temperatures.^[5] An alternative approach is through a Friedel-Crafts acylation reaction, where a substituted phenol is acylated with a benzoyl derivative.^[9]

Caption: Simplified workflow for synthesis via Fries Rearrangement.

Reactivity

The chemistry of **5-Chloro-2-hydroxy-4-methylbenzophenone** is governed by its three main functional regions:

- **Phenolic Hydroxyl Group:** This group is weakly acidic and will deprotonate in the presence of a base to form a phenoxide ion. This increases its water solubility and makes it a potent nucleophile for reactions like Williamson ether synthesis or esterification.
- **Carbonyl Group:** The ketone is susceptible to nucleophilic attack, although its reactivity is somewhat diminished by the steric bulk of the two aromatic rings. It can undergo reactions typical of ketones, such as reduction to a secondary alcohol or condensation reactions.
- **Aromatic Rings:** The rings can undergo electrophilic aromatic substitution. The substitution pattern on the first ring (containing the -OH, -Cl, and -CH₃ groups) directs incoming electrophiles, with the activating hydroxyl and methyl groups and the deactivating chloro group collectively influencing the position of further substitution.

This compound serves as a key precursor for synthesizing biologically active molecules. For instance, it is used to prepare chalcones, which are intermediates for novel pyrazoline derivatives with potential pharmacological applications.

Safety and Handling

As with any laboratory chemical, proper handling is crucial. The available safety data indicates that **5-Chloro-2-hydroxy-4-methylbenzophenone** is an irritant.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[2\]](#)[\[10\]](#)
- Precautionary Statements: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection/face protection).[\[2\]](#)
- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, and a lab coat are mandatory. Work should be conducted in a well-ventilated area or a chemical fume hood.[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated place away from strong oxidizing agents. Keep the container tightly closed.[\[2\]](#)[\[12\]](#)

Experimental Protocols

A. Melting Point Determination (Capillary Method)

Causality: The melting point is a definitive physical property used to assess the purity of a crystalline solid. Pure compounds exhibit a sharp melting range (typically 0.5-1.0°C), while impurities depress and broaden this range. This protocol provides a reliable method for its determination.

Caption: Workflow for Melting Point Determination.

Step-by-Step Methodology:

- Preparation: Place a small amount of dry **5-Chloro-2-hydroxy-4-methylbenzophenone** on a clean, dry watch glass and crush it into a fine powder using a spatula.[\[13\]](#)

- Loading: Take a capillary tube sealed at one end. Press the open end into the powder until a small amount (2-3 mm in height) enters the tube.[14]
- Compaction: Invert the tube and tap the sealed end gently on a benchtop to pack the powder tightly at the bottom.[13]
- Measurement: a. Place the loaded capillary tube into the sample holder of a melting point apparatus. b. If the approximate melting point is known (around 142°C), heat the apparatus rapidly to about 120°C.[3] c. Decrease the heating rate to a slow, steady 1-2°C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer. d. Observe the sample closely through the magnifying lens.
- Recording: a. Record the temperature (T_1) at which the first drop of liquid appears.[14] b. Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.[14] c. The melting point is reported as the range from T_1 to T_2 . For a pure sample, this range should be narrow.

B. Qualitative Solubility Assessment

Causality: Solubility tests provide critical insights into the polarity and the presence of acidic or basic functional groups in a molecule.[15] The "like dissolves like" principle is fundamental, but the acid-base chemistry of the phenolic hydroxyl group allows for solubility manipulation in aqueous solutions.

Caption: Logic diagram for qualitative solubility testing.

Step-by-Step Methodology:

- Setup: Label four clean, dry test tubes. Add approximately 25 mg of **5-Chloro-2-hydroxy-4-methylbenzophenone** to each tube.[15]
- Solvent Addition:
 - To tube 1, add 0.75 mL of deionized water.
 - To tube 2, add 0.75 mL of 5% aqueous sodium hydroxide (NaOH) solution.[15]
 - To tube 3, add 0.75 mL of 5% aqueous hydrochloric acid (HCl) solution.[15]

- To tube 4, add 0.75 mL of a non-polar organic solvent (e.g., toluene or hexanes).
- Observation: a. Vigorously shake or vortex each tube for 10-20 seconds.^[16] b. Observe each tube to see if the solid dissolves completely.
- Interpretation:
 - Water: The compound is expected to be insoluble due to its large non-polar carbon skeleton.
 - 5% NaOH: The compound should be soluble. The basic NaOH deprotonates the acidic phenolic hydroxyl group, forming a water-soluble sodium phenoxide salt. This is a confirmatory test for an acidic functional group.
 - 5% HCl: The compound will be insoluble as it lacks a basic functional group (like an amine) to be protonated by the acid.
 - Toluene: The compound is expected to be soluble, following the "like dissolves like" principle, as both are predominantly non-polar organic molecules.^[17]

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